

# Unveiling Novel Hydrates of Magnesium Chromate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Magnesium chromate pentahydrate*  
Cat. No.: *B8023025*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Recent advancements in materials science have led to the discovery of a new, highly hydrated form of magnesium chromate,  $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$ . This finding, the first in over a century for this compound, opens new avenues for research into the properties and potential applications of magnesium chromate hydrates. This technical guide provides a comprehensive overview of the known hydrates of magnesium chromate, with a special focus on the newly discovered undecahydrate. It includes a compilation of their crystallographic and thermal decomposition data, detailed experimental protocols for their synthesis and analysis, and visual representations of key processes to facilitate understanding and further research.

## Introduction

Magnesium chromate ( $\text{MgCrO}_4$ ) is a yellow, water-soluble inorganic salt.<sup>[1]</sup> Its various hydrated forms are of interest for their potential use as corrosion inhibitors, pigments, and in other industrial applications.<sup>[1][2]</sup> Historically, the pentahydrate and heptahydrate were the most well-characterized forms. However, the recent discovery of an undecahydrate ( $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$ ) has

renewed interest in this system.[1][3] This guide synthesizes the current knowledge on these hydrates to serve as a resource for researchers in the field.

## Quantitative Data on Magnesium Chromate Hydrates

The following tables summarize the key quantitative data for the known hydrates of magnesium chromate.

Table 1: Crystallographic Data of Magnesium Chromate Hydrates

| Hydrate Formula                        | Crystal System | Space Group      | a (Å)          | b (Å)          | c (Å)          | $\alpha$ (°)  | $\beta$ (°)   | $\gamma$ (°)  | V (Å <sup>3</sup> ) | Z |
|----------------------------------------|----------------|------------------|----------------|----------------|----------------|---------------|---------------|---------------|---------------------|---|
| MgCrO <sub>4</sub>                     | Orthorhombic   | Cmc <sub>m</sub> | 5.497          | 8.368          | 6.147          | 90            | 90            | 90            | 282.7               | 4 |
| MgCrO <sub>4</sub> ·5H <sub>2</sub> O  | Triclinic      | P1               | 6.384          | 10.702         | 6.115          | 89.99         | 89.96         | 89.98         | 417.9               | 2 |
| MgCrO <sub>4</sub> ·11H <sub>2</sub> O | Triclinic      | P1               | 6.811<br>33(8) | 6.958<br>39(9) | 17.38<br>50(2) | 87.92<br>0(1) | 89.48<br>0(1) | 62.77<br>2(1) | 732.1<br>7(1)       | 2 |

Data for MgCrO<sub>4</sub> and MgCrO<sub>4</sub>·5H<sub>2</sub>O from[4]. Data for MgCrO<sub>4</sub>·11H<sub>2</sub>O from[3][5].

Table 2: Thermal Decomposition Data for Magnesium Chromate Heptahydrate (MgCrO<sub>4</sub>·7H<sub>2</sub>O)

| Decomposition Step                                                                                                        | Product                                      | DTA Peak Temperature (°C) |
|---------------------------------------------------------------------------------------------------------------------------|----------------------------------------------|---------------------------|
| $\text{MgCrO}_4 \cdot 7\text{H}_2\text{O} \rightarrow \text{MgCrO}_4 \cdot 5\text{H}_2\text{O} + 2\text{H}_2\text{O}$     | $\text{MgCrO}_4 \cdot 5\text{H}_2\text{O}$   | 33 & 58                   |
| $\text{MgCrO}_4 \cdot 5\text{H}_2\text{O} \rightarrow \text{MgCrO}_4 \cdot 1.5\text{H}_2\text{O} + 3.5\text{H}_2\text{O}$ | $\text{MgCrO}_4 \cdot 1.5\text{H}_2\text{O}$ | 127 & 150                 |
| $\text{MgCrO}_4 \cdot 1.5\text{H}_2\text{O} \rightarrow \text{MgCrO}_4 \cdot \text{H}_2\text{O} + 0.5\text{H}_2\text{O}$  | $\text{MgCrO}_4 \cdot \text{H}_2\text{O}$    | 196 & 215                 |
| $\text{MgCrO}_4 \cdot \text{H}_2\text{O} \rightarrow \text{MgCrO}_4 + \text{H}_2\text{O}$                                 | $\text{MgCrO}_4$                             | 335                       |
| $2\text{MgCrO}_4 \rightarrow 2\text{MgCr}_2\text{O}_4 + \text{O}_2$                                                       | $\text{MgCr}_2\text{O}_4$                    | ~600                      |

Data from[3].

## Experimental Protocols

### Synthesis of Magnesium Chromate Undecahydrate ( $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$ )

This protocol is based on the flash-freezing method that led to the discovery of the undecahydrate.[3]

Materials:

- Magnesium chromate hydrate ( $\text{MgCrO}_4 \cdot x\text{H}_2\text{O}$ )
- ACS reagent grade water
- Liquid nitrogen

Procedure:

- Prepare a concentrated aqueous solution of magnesium chromate (~30 wt%). This can be achieved by dissolving commercial magnesium chromate hydrate in water and evaporating the solution at a controlled temperature of 60°C to prevent decomposition.

- Filter out any insoluble material to obtain a clear solution.
- Using a pipette, add the concentrated  $\text{MgCrO}_4$  solution drop-wise into a container of liquid nitrogen. This rapid quenching process will form frozen spherules.
- The resulting solid, a mixture of ice and  $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$ , can then be characterized.

## Synthesis of Magnesium Chromate Heptahydrate ( $\text{MgCrO}_4 \cdot 7\text{H}_2\text{O}$ )

A wet process is utilized for the preparation of the heptahydrate.<sup>[3]</sup>

Materials:

- Magnesium oxide ( $\text{MgO}$ ), magnesium hydroxide ( $\text{Mg}(\text{OH})_2$ ), or magnesium carbonate ( $\text{MgCO}_3$ )
- Chromic acid ( $\text{H}_2\text{CrO}_4$ ) solution

Procedure:

- Dissolve the chosen magnesium precursor ( $\text{MgO}$ ,  $\text{Mg}(\text{OH})_2$ , or  $\text{MgCO}_3$ ) in a chromic acid solution.
- Allow the solution to crystallize. The resulting crystals will be  $\text{MgCrO}_4 \cdot 7\text{H}_2\text{O}$ .

## Characterization by X-ray Powder Diffraction (XRPD)

Instrumentation:

- A powder diffractometer equipped with a cryostage is essential for analyzing the thermally sensitive undecahydrate.

Procedure for  $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$ :

- Grind the frozen spherules of  $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$  and ice to a fine powder at cryogenic temperatures (e.g., using a mortar and pestle cooled with liquid nitrogen).

- Mount the powdered sample on a pre-cooled sample holder of the diffractometer.
- Collect the diffraction data at a low temperature (e.g., -15 °C) to prevent dehydration of the sample.
- Analyze the resulting diffraction pattern to determine the unit-cell parameters and crystal structure.

## Visualized Workflows and Relationships

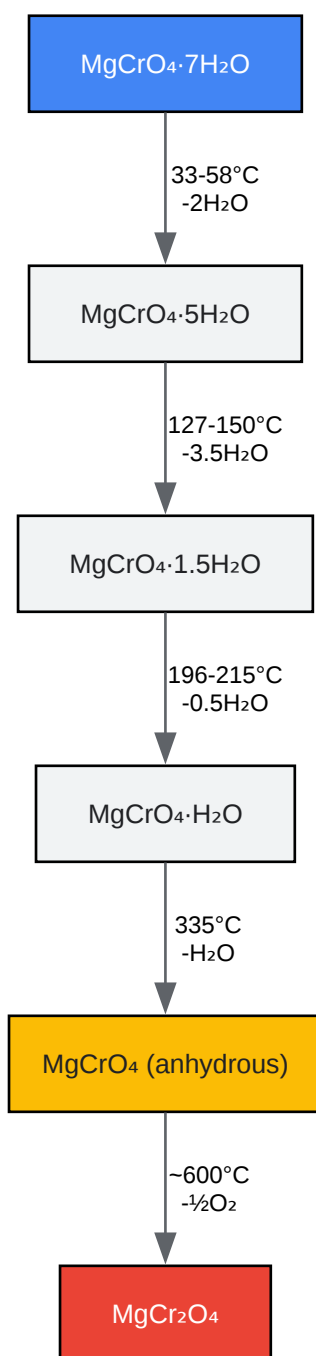
### Synthesis of $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of  $\text{MgCrO}_4 \cdot 11\text{H}_2\text{O}$ .

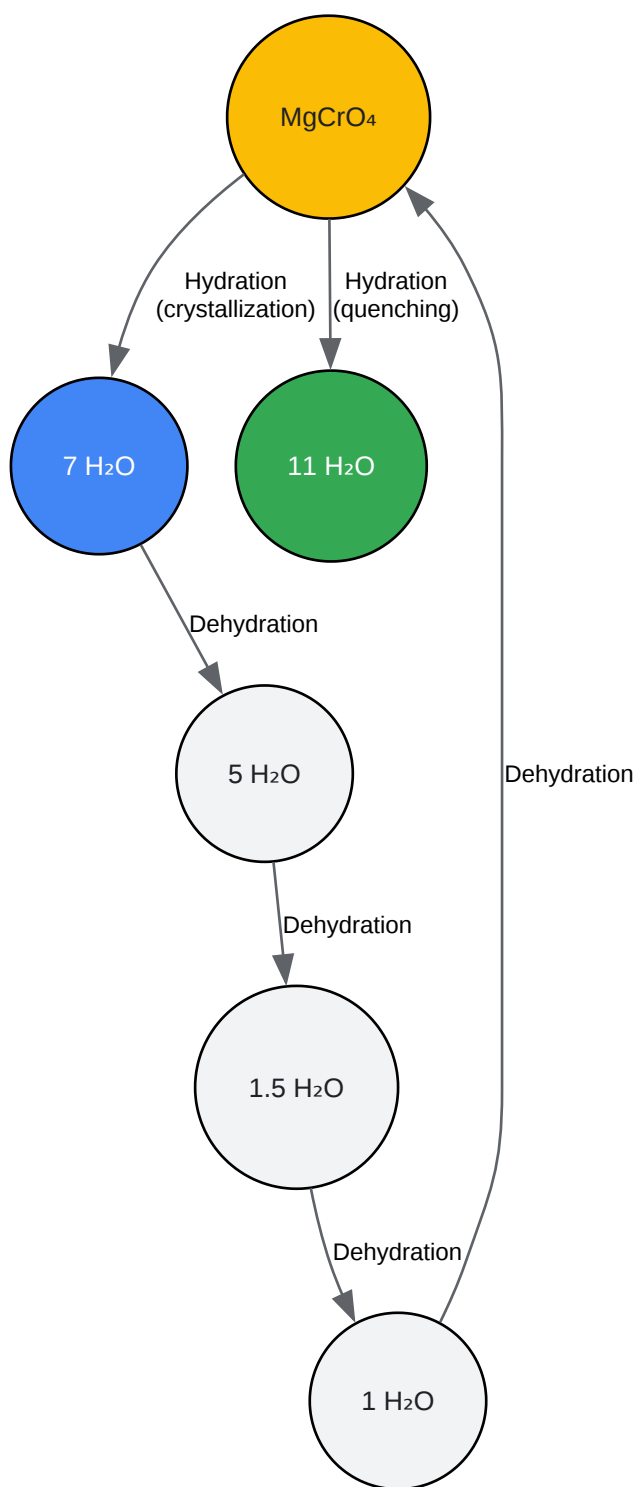
### Thermal Decomposition Pathway of $\text{MgCrO}_4 \cdot 7\text{H}_2\text{O}$



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of  $\text{MgCrO}_4 \cdot 7\text{H}_2\text{O}$ .

## Relationship between Magnesium Chromate Hydrates



[Click to download full resolution via product page](#)

Caption: Logical relationships between different hydrates of magnesium chromate.

## Conclusion

The discovery of magnesium chromate undecahydrate has expanded the known landscape of this inorganic salt's hydrated forms. This guide provides a centralized resource of the current data, offering researchers a foundation for further investigation into the synthesis, characterization, and potential applications of these materials. The provided experimental protocols and visual workflows are intended to aid in the replication and extension of these findings. Future research should focus on obtaining detailed crystallographic data for all intermediate hydrates and exploring the physical and chemical properties of the novel undecahydrate.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. X-ray powder diffraction analysis of a new magnesium chromate hydrate, MgCrO<sub>4</sub>·11H<sub>2</sub>O | Powder Diffraction | Cambridge Core \[cambridge.org\]](#)
- [2. bocsci.com \[bocsci.com\]](#)
- [3. Thermal Decomposition of Magnesium Chromate | Semantic Scholar \[semanticscholar.org\]](#)
- [4. Buy Magnesium chromate | 13423-61-5 \[smolecule.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Unveiling Novel Hydrates of Magnesium Chromate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8023025/docs#unveiling-novel-hydrates-of-magnesium-chromate-a-technical-guide\]](https://www.benchchem.com/product/b8023025/docs#unveiling-novel-hydrates-of-magnesium-chromate-a-technical-guide)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)